

physical and chemical properties of 1,3-Dibromo-2,2-dimethoxypropane

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Compound of Interest

Compound Name: 1,3-Dibromo-2,2-dimethoxypropane

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An In-depth Technical Guide to 1,3-Dibromo-2,2-dimethoxypropane

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dibromo-2,2-dimethoxypropane is a halogenated organic compound that serves as a crucial intermediate in various synthetic chemical processes.[1] Its bifunctional nature, owing to the presence of two bromine atoms, makes it a valuable building block for the construction of complex molecular architectures, including heterocyclic compounds. This technical guide provides a comprehensive overview of the physical and chemical properties of **1,3-Dibromo-2,2-dimethoxypropane**, detailed experimental protocols for its synthesis, and an examination of its reactivity and applications.

Physical and Chemical Properties

1,3-Dibromo-2,2-dimethoxypropane is typically a white to off-white crystalline solid or powder at room temperature.[2][3] It is characterized by limited solubility in water but demonstrates good solubility in common organic solvents such as methanol, ethanol, acetone, and dichloromethane.[1][3]

Table 1: Physical Properties of 1,3-Dibromo-2,2-dimethoxypropane

Property	Value	Reference
Appearance	White to off-white crystalline solid/powder	[2][3]
Melting Point	65-68 °C	[2][3]
Boiling Point	235 °C (at atmospheric pressure)	[3]
Density	1.7 g/cm ³	[3]
Solubility	Sparingly soluble in water; Soluble in methanol, ethanol, acetone, dichloromethane	[1][3]

Table 2: Chemical Identifiers and Molecular Properties

Property	Value	Reference
Molecular Formula	C ₅ H ₁₀ Br ₂ O ₂	[1]
Molecular Weight	261.94 g/mol	[4]
CAS Number	22094-18-4	[4]
IUPAC Name	1,3-dibromo-2,2-dimethoxypropane	[4]
SMILES	COC(CBr)(CBr)OC	
InChI	1S/C5H10Br2O2/c1-8-5(3-6,4-7)9-2/h3-4H2,1-2H3	

Chemical Synthesis

The most common and well-documented method for the synthesis of **1,3-Dibromo-2,2-dimethoxypropane** involves the reaction of acetone with methanol and bromine.[5] This one-pot synthesis is efficient and yields the product in good purity after simple workup procedures.

Experimental Protocol: Synthesis of 1,3-Dibromo-2,2-dimethoxypropane

Materials:

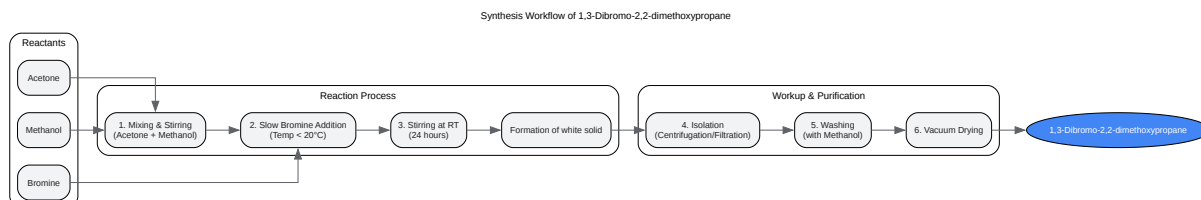
- Acetone
- Methanol
- Bromine
- Reaction kettle/flask equipped with a stirrer and dropping funnel
- Centrifugal machine or filtration apparatus
- Vacuum drying oven

Procedure:

- **Reaction Setup:** In a reaction kettle, add acetone and methanol and stir the mixture to ensure homogeneity.[5]
- **Bromine Addition:** Slowly add bromine to the reaction mixture dropwise. The reaction is exothermic, and the temperature should be maintained below 20 °C. The reaction mixture will initially be a light reddish-brown color. Continue the dropwise addition of bromine.[5]
- **Reaction:** After the complete addition of bromine, continue stirring the mixture at room temperature for approximately 24 hours. During this time, a white solid will precipitate out of the solution.[5]
- **Isolation of Product:** Separate the precipitated white solid from the solvent using a centrifugal machine or by filtration.[5]
- **Purification:** Wash the solid product twice with methanol to remove any unreacted starting materials and byproducts.[5]
- **Drying:** Dry the purified white powder crystal under vacuum to obtain the final product, **1,3-Dibromo-2,2-dimethoxypropane**. [5] The purity of the product can be determined by gas

chromatography.[5]

Synthesis Workflow Diagram



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Caption: A flowchart illustrating the key stages in the synthesis of **1,3-Dibromo-2,2-dimethoxypropane**.

Chemical Reactivity and Applications

The chemical reactivity of **1,3-Dibromo-2,2-dimethoxypropane** is dominated by the two bromine atoms, which are susceptible to nucleophilic substitution reactions. This property makes it a valuable precursor for the synthesis of various organic molecules.

Its primary application is as a synthetic intermediate in organic chemistry.[1] It is particularly useful in the formation of heterocyclic compounds and in cross-coupling reactions.[1] In the pharmaceutical industry, it serves as a building block for the synthesis of drug candidates.[1]

Safety and Handling

1,3-Dibromo-2,2-dimethoxypropane is considered a hazardous substance. It is known to cause skin and eye irritation.[2] Inhalation may lead to respiratory irritation.[2] Therefore, appropriate personal protective equipment, including gloves, safety goggles, and a lab coat,

should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Table 3: GHS Hazard Information

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation

Incompatible Materials: Strong oxidizing agents and strong bases.[2]

Hazardous Decomposition Products: Under fire conditions, it may decompose to produce carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.[2]

Conclusion

1,3-Dibromo-2,2-dimethoxypropane is a versatile synthetic intermediate with significant applications in organic synthesis and pharmaceutical research. This guide has provided a detailed overview of its physical and chemical properties, a reliable synthesis protocol, and essential safety information. Researchers and scientists can utilize this information for the effective and safe handling and application of this compound in their work.

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Address: 3281 E Guasti Rd

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